

(+)-Adomeglivant stability under different storage conditions

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Compound of Interest

Compound Name: (+)-Adomeglivant

Cat. No.: B605191

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Technical Support Center: (+)-Adomeglivant

This technical support center provides researchers, scientists, and drug development professionals with guidance on the stability of **(+)-Adomeglivant** under various storage conditions. Below you will find frequently asked questions (FAQs) and troubleshooting guides to assist with your experiments.

Frequently Asked Questions (FAQs)

Q1: How should solid **(+)-Adomeglivant** be stored for long-term use?

A1: For long-term stability, solid **(+)-Adomeglivant** should be stored at -20°C. Under these conditions, the compound is stable for at least four years[1]. Selleck Chemicals suggests that the powder is stable for up to three years at -20°C[2]. It is shipped as a solid at room temperature for continental US deliveries, indicating short-term stability at ambient temperatures[1].

Q2: What are the recommended storage conditions for **(+)-Adomeglivant** stock solutions?

A2: The stability of **(+)-Adomeglivant** in solution depends on the solvent and storage temperature.

- In DMSO: Stock solutions can be stored for up to one year at -80°C or for one month at -20°C[2]. To avoid repeated freeze-thaw cycles, it is recommended to aliquot the stock

solution into smaller volumes for single-use applications[2][3].

- General Guidance: MedchemExpress recommends storing stock solutions at -80°C for up to two years or -20°C for up to one year[3].

Q3: How can I prepare a stock solution of **(+)-Adomeglivant**?

A3: **(+)-Adomeglivant** is soluble in DMSO[1]. For a 100 mg/mL stock solution, dissolve the appropriate amount of solid **(+)-Adomeglivant** in fresh, anhydrous DMSO[2]. Note that moisture-absorbing DMSO can reduce solubility[2].

Q4: Is **(+)-Adomeglivant** sensitive to light?

A4: While specific photostability data for **(+)-Adomeglivant** is not readily available in the provided search results, it is standard practice for drug discovery and development to conduct forced degradation studies, which include photostability testing according to ICH Q1B guidelines[4]. It is recommended to protect solutions from light until specific photostability data is available.

Q5: What are potential degradation pathways for **(+)-Adomeglivant**?

A5: Specific degradation pathways for **(+)-Adomeglivant** have not been detailed in the public domain. Generally, small molecules like **(+)-Adomeglivant** can be susceptible to hydrolysis (at acidic, basic, or neutral pH), oxidation, and photodegradation[4][5]. Forced degradation studies are necessary to identify likely degradants and establish the intrinsic stability of the molecule[5][6].

Troubleshooting Guide

Problem: I am seeing unexpected peaks in my HPLC analysis of a stored **(+)-Adomeglivant** solution.

- Possible Cause 1: Degradation. The compound may have degraded due to improper storage conditions (e.g., extended time at room temperature, exposure to light, or repeated freeze-thaw cycles).

- Solution: Review the storage conditions and duration. Prepare a fresh stock solution from solid material and re-analyze. Compare the chromatogram of the fresh sample to the stored sample to identify potential degradation products.
- Possible Cause 2: Solvent Impurities. The solvent (e.g., DMSO) may contain impurities or have absorbed water, which can affect the stability of the compound.
 - Solution: Use fresh, high-purity, anhydrous solvent to prepare a new stock solution[2].

Problem: The biological activity of my **(+)-Adomeglivant** solution appears to be lower than expected.

- Possible Cause: Compound Degradation. As with the appearance of unexpected HPLC peaks, a loss of potency can be indicative of chemical degradation.
 - Solution: Confirm the concentration and purity of your stock solution using a validated analytical method such as HPLC-UV. If degradation is suspected, prepare a fresh stock solution. Ensure that all solutions are prepared and stored according to the recommended guidelines.

Stability Data Summary

The following tables summarize the recommended storage conditions for **(+)-Adomeglivant** and provide a hypothetical example of stability data from a forced degradation study.

Table 1: Recommended Storage Conditions for **(+)-Adomeglivant**

Form	Storage Temperature	Duration	Reference
Solid Powder	-20°C	≥ 4 years	[1]
Solid Powder	-20°C	3 years	[2]
Stock Solution in DMSO	-80°C	2 years	[3]
Stock Solution in DMSO	-20°C	1 year	[3]
Stock Solution in Solvent	-80°C	1 year	[2]
Stock Solution in Solvent	-20°C	1 month	[2]

Table 2: Hypothetical Forced Degradation Data for **(+)-Adomeglivant** (1 mg/mL in Acetonitrile/Water)

Condition	Duration	Temperature	% Degradation	Number of Degradants
0.1 M HCl	24 hours	60°C	8.5%	2
0.1 M NaOH	4 hours	60°C	15.2%	3
10% H ₂ O ₂	24 hours	25°C	12.8%	2
Photostability (ICH Q1B)	1.2 million lux hours	25°C	5.1%	1
Thermal	48 hours	80°C	3.2%	1

Experimental Protocols

Protocol 1: Preparation of **(+)-Adomeglivant** Stock Solution

- Materials: **(+)-Adomeglivant** solid powder, anhydrous dimethyl sulfoxide (DMSO), sterile microcentrifuge tubes.
- Procedure:
 1. Allow the vial of solid **(+)-Adomeglivant** to equilibrate to room temperature before opening to prevent moisture condensation.
 2. Weigh the desired amount of **(+)-Adomeglivant** powder in a sterile microcentrifuge tube.
 3. Add the appropriate volume of anhydrous DMSO to achieve the desired concentration (e.g., for a 10 mM stock solution, add the corresponding volume of DMSO to the molar equivalent of the powder).
 4. Vortex briefly until the solid is completely dissolved.
 5. Aliquot the stock solution into single-use volumes in sterile, light-protecting microcentrifuge tubes.
 6. Store the aliquots at -80°C for long-term storage or -20°C for shorter-term storage as indicated in Table 1.

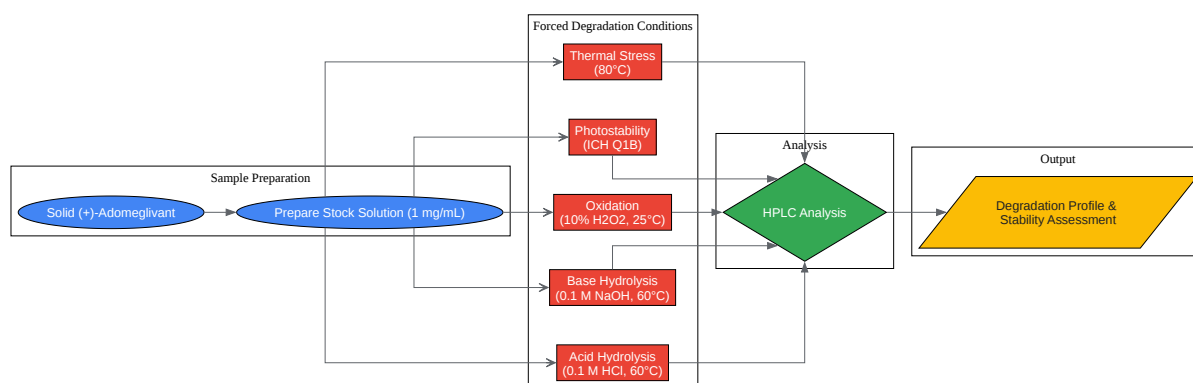
Protocol 2: General Procedure for Forced Degradation Study

Forced degradation studies are essential for determining the intrinsic stability of a drug substance and for developing stability-indicating analytical methods[5].

- Preparation of Stock Solution: Prepare a 1 mg/mL solution of **(+)-Adomeglivant** in a suitable solvent (e.g., a mixture of acetonitrile and water).
- Acid Hydrolysis: Mix the stock solution with an equal volume of 0.1 M HCl. Incubate at 60°C. Withdraw samples at appropriate time points (e.g., 2, 4, 8, 24 hours) and neutralize with an equivalent amount of 0.1 M NaOH.
- Base Hydrolysis: Mix the stock solution with an equal volume of 0.1 M NaOH. Incubate at 60°C. Withdraw samples at appropriate time points (e.g., 1, 2, 4 hours) and neutralize with an equivalent amount of 0.1 M HCl.

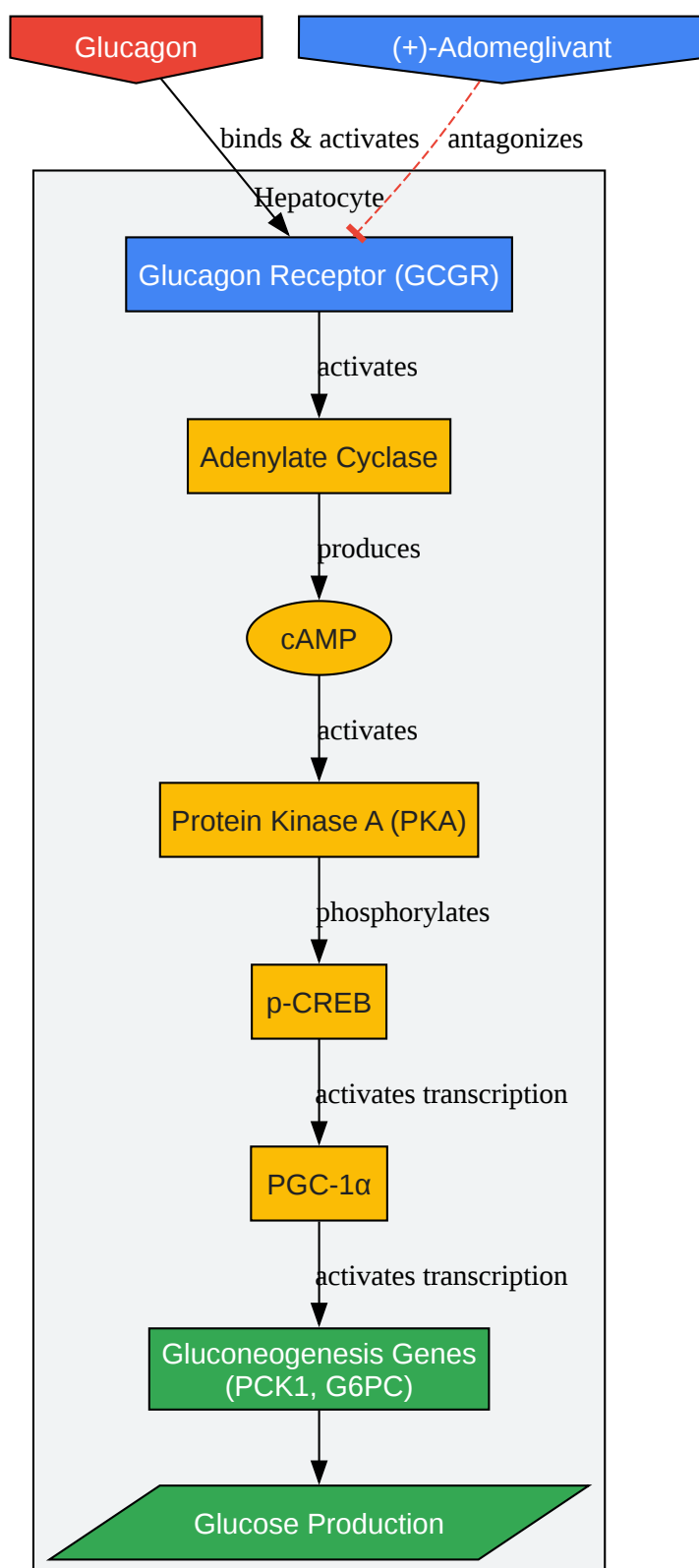
- **Oxidative Degradation:** Mix the stock solution with an equal volume of 10% hydrogen peroxide (H_2O_2). Store protected from light at room temperature. Withdraw samples at various time points (e.g., 2, 6, 24 hours).
- **Photostability:** Expose the stock solution to light providing an overall illumination of not less than 1.2 million lux hours and an integrated near-ultraviolet energy of not less than 200 watt-hours/square meter (as per ICH Q1B guidelines). A control sample should be kept in the dark under the same conditions.
- **Thermal Degradation:** Store the stock solution at an elevated temperature (e.g., 80°C). Withdraw samples at various time points (e.g., 12, 24, 48 hours).
- **Analysis:** Analyze all samples and controls by a stability-indicating HPLC method (e.g., reverse-phase HPLC with UV detection). The percentage of degradation is calculated by comparing the peak area of the parent compound in the stressed sample to that of the control.

Visualizations



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Caption: Workflow for a forced degradation study of **(+)-Adomeglivant**.



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Caption: **(+)-Adomeglivant**'s role in the glucagon signaling pathway.

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